

Fmoc-L-Lys(N3-Gly)-OH CAS number and molecular weight.

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Compound of Interest

Compound Name: Fmoc-L-Lys(N3-Gly)-OH

Cat. No.: B15141163

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In-Depth Technical Guide: Fmoc-L-Lys(N3-Gly)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fmoc-L-Lys(N3-Gly)-OH**, an essential building block in modern bioconjugation and drug development. It details its chemical properties, applications, and the experimental protocols for its use in solid-phase peptide synthesis (SPPS) and subsequent click chemistry reactions. This guide is intended to serve as a valuable resource for researchers engaged in the synthesis of complex peptides, antibody-drug conjugates (ADCs), and proteolysis-targeting chimeras (PROTACs).

Core Compound Specifications

Fmoc-L-Lys(N3-Gly)-OH is a lysine derivative where the epsilon-amino group is modified with an azido-glycyl moiety, and the alpha-amino group is protected by a fluorenylmethyloxycarbonyl (Fmoc) group. This design makes it an ideal reagent for incorporation into peptides via standard Fmoc-based solid-phase peptide synthesis. The azido group serves as a bioorthogonal handle for post-synthetic modification through click chemistry.

Property	Value	Citation(s)
CAS Number	1198617-89-8	[1]
Molecular Formula	C ₂₃ H ₂₅ N ₅ O ₅	[1]
Molecular Weight	451.48 g/mol	[1]
Appearance	White to off-white powder	
Purity	Typically >95%	[1]
Storage	2-8°C, protected from light and moisture.	

Applications in Research and Drug Development

The unique structure of **Fmoc-L-Lys(N3-Gly)-OH** makes it a versatile tool in several cutting-edge areas of biomedical research:

- **Solid-Phase Peptide Synthesis (SPPS):** The Fmoc protecting group allows for the straightforward incorporation of the azido-functionalized lysine into peptide chains using standard automated or manual SPPS protocols. The azide group is stable to the conditions of Fmoc deprotection (piperidine) and peptide cleavage from the resin (e.g., trifluoroacetic acid).[2]
- **Click Chemistry:** The terminal azide group is a key component for "click" reactions, most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[2] These reactions are highly efficient and specific, allowing for the covalent ligation of the peptide to other molecules bearing a compatible alkyne functional group.[2]
- **Antibody-Drug Conjugates (ADCs):** **Fmoc-L-Lys(N3-Gly)-OH** can be used to synthesize peptide linkers for ADCs. The peptide linker can be designed to be cleaved by specific enzymes in the target cell, and the azide group allows for the attachment of a cytotoxic payload.
- **Proteolysis-Targeting Chimeras (PROTACs):** PROTACs are bifunctional molecules that induce the degradation of a target protein. **Fmoc-L-Lys(N3-Gly)-OH** can be incorporated

into the linker connecting the target-binding ligand and the E3 ligase-recruiting ligand. The azide provides a convenient point for conjugating one of these components. The development of PROTACs is a promising strategy in the hypoxia signaling pathway.^[3]

Experimental Protocols

Incorporation of Fmoc-L-Lys(N3-Gly)-OH into Peptides via SPPS

This protocol outlines the manual incorporation of **Fmoc-L-Lys(N3-Gly)-OH** into a peptide sequence on a solid support.

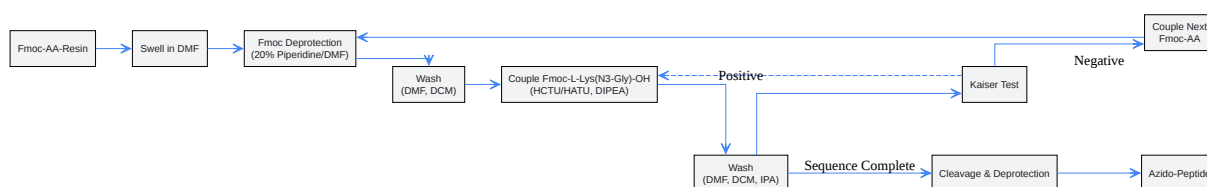
Materials:

- Fmoc-protected amino acid resin (e.g., Wang, Rink Amide)
- **Fmoc-L-Lys(N3-Gly)-OH**
- Coupling reagents: HCTU (O-(1H-6-Chlorobenzotriazole-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate)
- Base: N,N-Diisopropylethylamine (DIPEA) or 2,4,6-Collidine
- Solvent: N,N-Dimethylformamide (DMF)
- Deprotection solution: 20% piperidine in DMF
- Washing solvents: DMF, Dichloromethane (DCM), Isopropyl alcohol (IPA)

Procedure:

- Resin Swelling: Swell the resin in DMF for at least 30 minutes in a reaction vessel.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5-10 minutes to remove the Fmoc group from the N-terminal amino acid. Repeat this step once.

- Washing: Wash the resin thoroughly with DMF (3-5 times), DCM (3 times), and DMF (3 times) to remove residual piperidine and byproducts.
- Coupling:
 - Dissolve **Fmoc-L-Lys(N3-Gly)-OH** (2-4 equivalents relative to the resin loading) and HCTU/HATU (1.95 equivalents) in DMF.
 - Add DIPEA (2-4 equivalents) to the solution and pre-activate for 1-2 minutes.
 - Add the activated amino acid solution to the resin.
 - Allow the coupling reaction to proceed for 1-2 hours at room temperature with gentle agitation.
- Washing: Wash the resin with DMF (3-5 times), DCM (3 times), and IPA (3 times).
- Confirmation of Coupling: Perform a Kaiser test to ensure the completion of the coupling reaction (a negative result indicates a complete reaction).
- Chain Elongation: Repeat the deprotection and coupling steps for the subsequent amino acids in the peptide sequence.



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Fmoc-Solid Phase Peptide Synthesis Workflow.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the conjugation of an alkyne-containing molecule to the azido-peptide synthesized in the previous step.

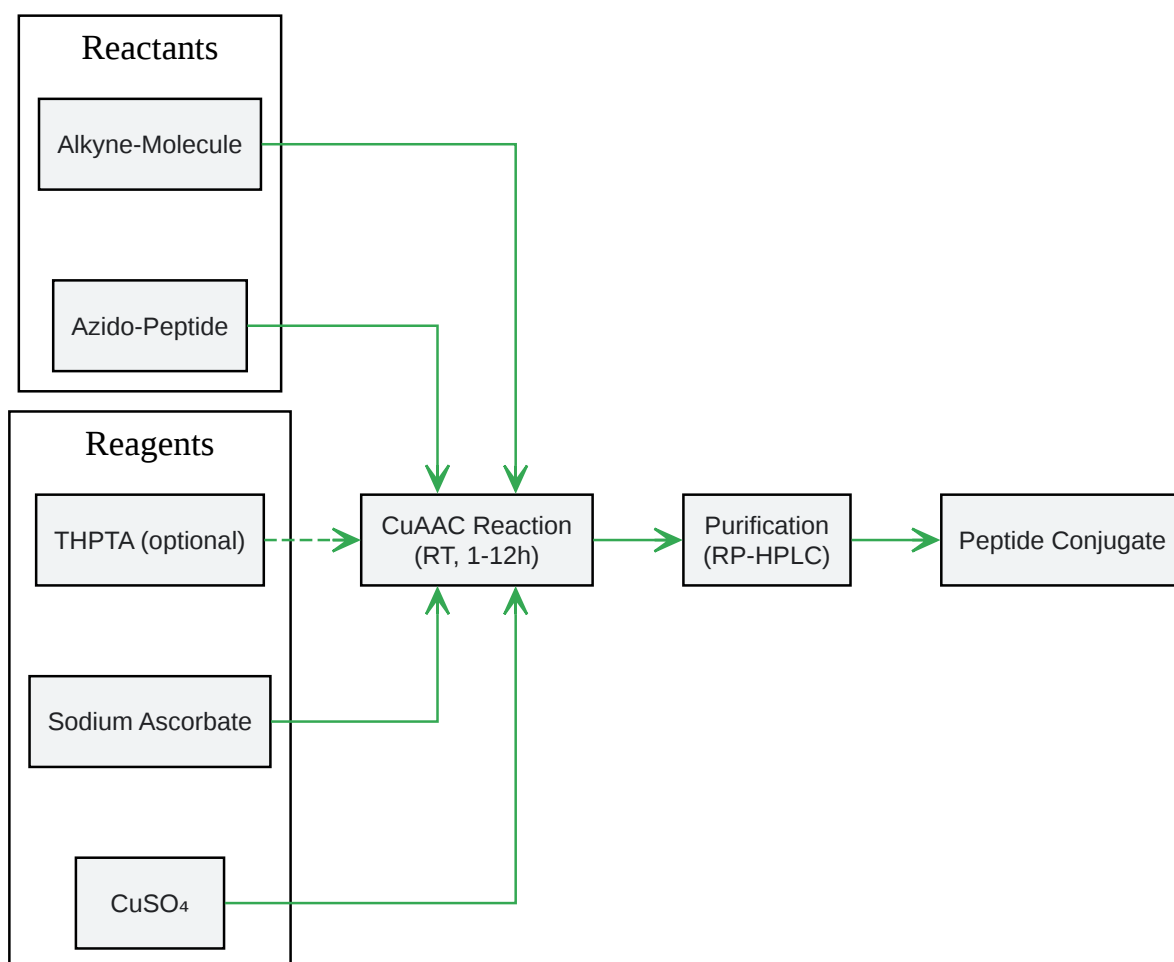
Materials:

- Azido-peptide
- Alkyne-containing molecule (e.g., a fluorescent dye, drug molecule)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) ligand (optional, but recommended for biomolecules)
- Solvent: A mixture of water and a miscible organic solvent like DMSO or t-butanol.

Procedure:

- Dissolution: Dissolve the azido-peptide and the alkyne-containing molecule in the chosen solvent system.
- Reagent Preparation: Prepare fresh stock solutions of CuSO_4 and sodium ascorbate.
- Reaction Setup:
 - In a reaction vial, combine the azido-peptide and alkyne-containing molecule.
 - Add the CuSO_4 solution (typically to a final concentration of 0.1-1 mM). If using THPTA, pre-mix it with the CuSO_4 solution.
 - Initiate the reaction by adding the sodium ascorbate solution (typically to a final concentration of 1-5 mM).

- Reaction Conditions: Allow the reaction to proceed at room temperature for 1-12 hours. The reaction progress can be monitored by HPLC or mass spectrometry.
- Purification: Purify the resulting triazole-linked conjugate using reverse-phase HPLC.



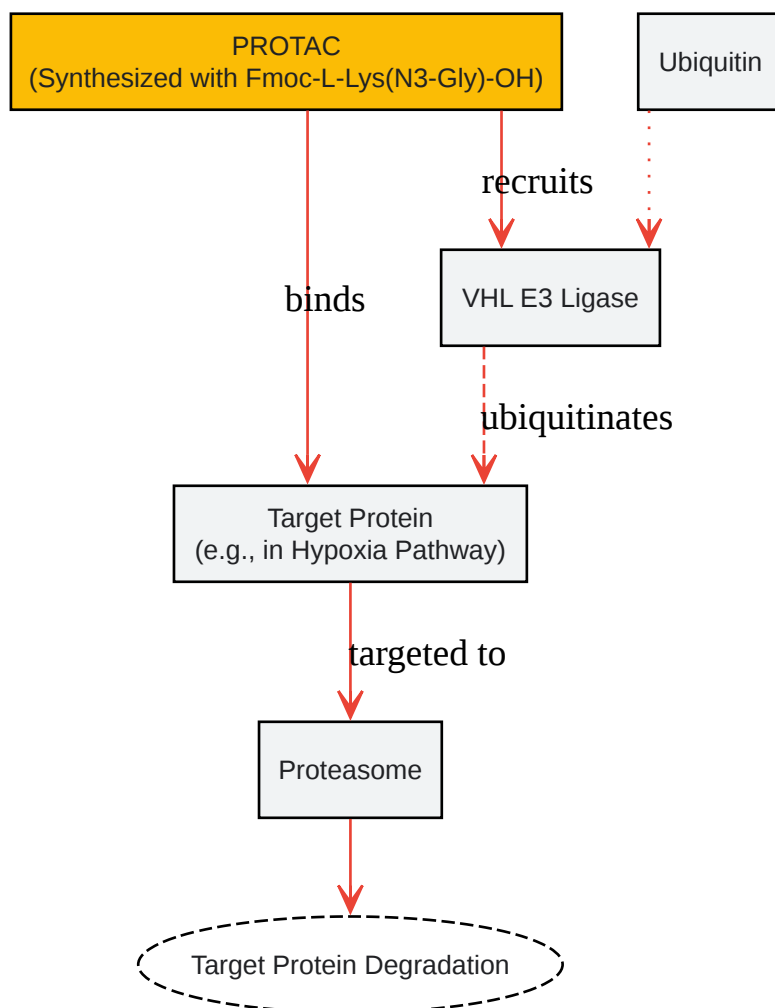
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Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Workflow.

Signaling Pathways

The application of **Fmoc-L-Lys(N3-Gly)-OH** in the synthesis of PROTACs directly relates to the manipulation of cellular signaling pathways. For instance, PROTACs designed to target components of the hypoxia signaling pathway, such as the von Hippel-Lindau (VHL) E3 ligase, can be synthesized using this amino acid derivative.^[3] By inducing the degradation of specific

proteins within this pathway, researchers can study their roles in cancer progression and other diseases.



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PROTAC-Mediated Degradation in the Hypoxia Signaling Pathway.

This guide provides a foundational understanding of **Fmoc-L-Lys(N3-Gly)-OH** and its applications. Researchers are encouraged to consult the cited literature for more detailed information and specific experimental conditions.

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